

# reducing back-bombardment effects on LaB<sub>6</sub> cathodes in RF guns.

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## Compound of Interest

Compound Name: Lanthanum hexaboride

Cat. No.: B577150

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## Technical Support Center: LaB<sub>6</sub> Cathodes in RF Guns

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the reduction of back-bombardment effects on **Lanthanum Hexaboride** (LaB<sub>6</sub>) cathodes in RF guns.

## Troubleshooting Guides

This section addresses specific issues researchers may encounter during their experiments, offering a step-by-step approach to diagnosis and resolution.

**Question:** My electron beam current is unstable and ramps up significantly during the RF macropulse. What is the likely cause and how can I fix it?

**Answer:**

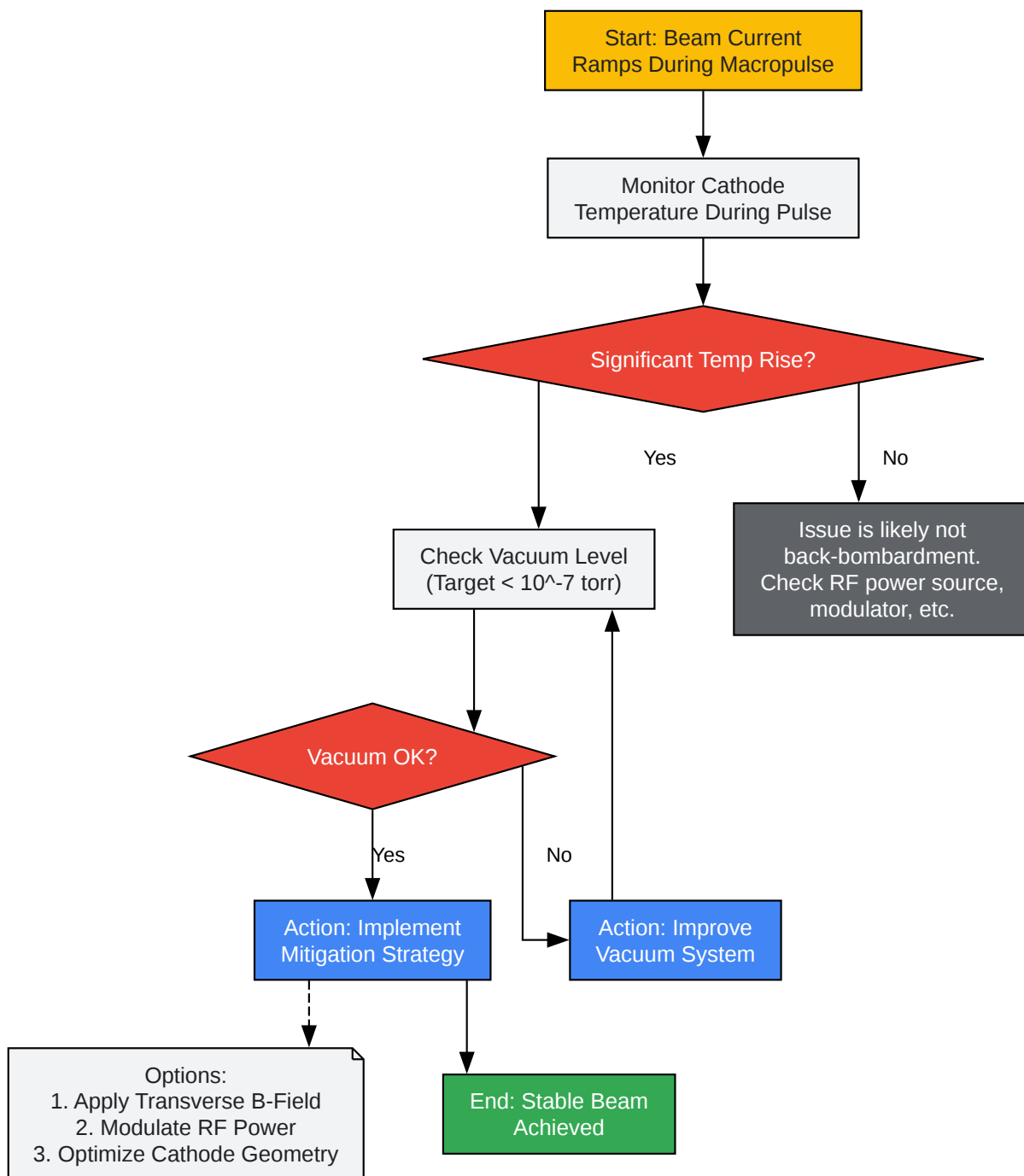
An unstable beam current that ramps up during the macropulse is a classic symptom of the back-bombardment effect.<sup>[1]</sup> Back-bombardment, or the back-streaming of electrons, occurs when electrons are emitted late in the RF cycle and are accelerated back towards the cathode as the electric field reverses.<sup>[2][3]</sup> This process deposits energy onto the cathode surface, increasing its temperature.<sup>[4]</sup> For a thermionic cathode like LaB<sub>6</sub>, this temperature rise leads to

a subsequent increase in emitted current density, which in turn can degrade the cavity voltage and the final beam energy.[1]

#### Troubleshooting Steps:

- **Confirm Back-Bombardment:** The primary indicators are a rising current and a drooping beam energy during the macropulse. You can monitor the cathode temperature using an infrared pyrometer; a significant temperature increase during the pulse confirms severe back-bombardment.
- **Check Vacuum Level:** Poor vacuum (pressures above  $10^{-7}$  torr) can exacerbate cathode issues and shorten its lifespan.[5][6] While not the direct cause of back-bombardment, a clean vacuum environment is crucial for stable operation and longevity.[7][8] Ensure your vacuum system is operating optimally, with pressures preferably in the  $10^{-8}$  torr range or better.[8][9]
- **Implement Mitigation Strategies:** If back-bombardment is confirmed, several techniques can be employed to reduce its effects:
  - **Apply a Transverse Magnetic Field:** A dipole magnet placed just after the RF gun can apply a transverse magnetic field that deflects the back-streaming electrons, preventing them from impacting the cathode.[3][10][11]
  - **Modulate RF Input Power:** The decrease in beam energy can be compensated for by modulating the input RF power, increasing it during the macropulse to counteract the beam loading effects caused by the rising current.[10][12]
  - **Optimize Gun Geometry:** Using a "slim" cathode with a smaller diameter can reduce the area susceptible to back-bombardment.[10][11]

Below is a logical workflow for troubleshooting this issue.



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Diagram 1: Troubleshooting workflow for unstable beam current.

Question: Our LaB<sub>6</sub> cathode has a significantly shorter operational lifetime than expected. What could be the cause?

Answer:

Premature failure of a LaB<sub>6</sub> cathode is most often linked to two factors: poor vacuum conditions and excessive operational temperatures, which can be severely aggravated by back-bombardment.

Troubleshooting Steps:

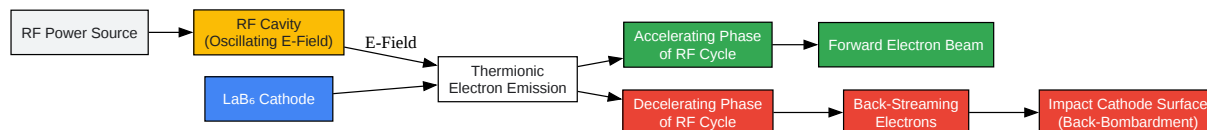
- **Analyze Gun Vacuum:** The lifetime of a LaB<sub>6</sub> cathode is dramatically affected by the pressure in the gun region.[6] Operation at pressures above 10<sup>-7</sup> torr leads to increased material loss through oxidation and ion bombardment, reducing lifetime from thousands of hours to potentially less than a hundred.[5][6] Continuously monitor and log vacuum pressure to ensure it remains consistently low.
- **Evaluate Operating Temperature:** Higher temperatures increase the rate of material evaporation.[5] While a certain temperature is required for sufficient thermionic emission, excessive temperatures will shorten the cathode's life. Back-bombardment can cause significant transient heating on the cathode surface, accelerating material loss.[4]
- **Inspect the Cathode Surface:** If possible, inspect the cathode surface (post-operation) for signs of damage. Pitting or melting in the center can be a strong indicator of focused back-bombardment. Numerical simulations have shown that back-streaming electrons tend to converge and concentrate onto the center of the cathode surface.[13]
- **Review Operational Parameters:** Ensure that the RF power and pulse duration are within the recommended limits for your specific gun and cathode design. Pushing these parameters too high will increase the severity of back-bombardment.

## Frequently Asked Questions (FAQs)

Question: What is back-bombardment in an RF gun?

Answer: Back-bombardment is a phenomenon inherent to thermionic RF guns where the electric field in the RF cavity oscillates.[1] Electrons are extracted from the cathode when the

field is accelerating. However, after half of the RF cycle, the field reverses its direction.[1] Electrons emitted during this phase are decelerated and accelerated back toward the cathode, impacting its surface.[2] These returning electrons are referred to as back-streaming or back-bombardment electrons.[1]



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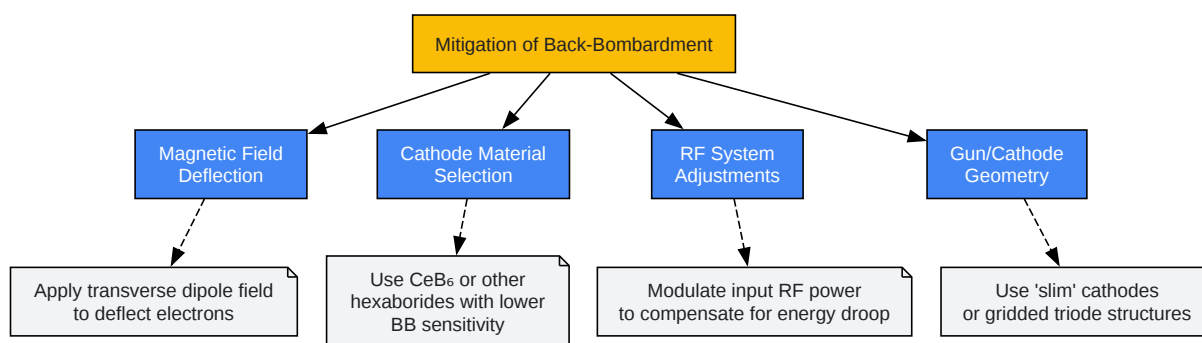
Diagram 2: The process of back-bombardment generation.

Question: What are the primary methods to reduce back-bombardment?

Answer: The main strategies to mitigate back-bombardment can be grouped into four categories:

- **Magnetic Field Deflection:** Applying a transverse magnetic field across the gun cavity deflects the back-streaming electrons, preventing them from hitting the cathode without significantly affecting the main beam emittance.[3][11]
- **Cathode Material Selection:** Using alternative thermionic materials that are less sensitive to the heating effects of back-bombardment. Cerium Hexaboride (CeB<sub>6</sub>), for example, has been shown to experience a lower temperature and current density rise compared to LaB<sub>6</sub> under similar conditions.[2][14] Other hexaborides like BaB<sub>6</sub>, CaB<sub>6</sub>, and NdB<sub>6</sub> have also been identified as promising candidates.[15][16]
- **RF System Adjustments:** Modulating the input RF power during the macropulse can compensate for the beam energy degradation caused by the increased current from back-bombardment heating.[12]
- **Gun and Cathode Geometry:** Modifying the physical design can also help. Using a smaller diameter "slim" cathode reduces the target area for back-streaming electrons.[11] More

advanced designs propose a triode structure with an extractor grid to control the electric field near the cathode independently from the main RF field, which can significantly reduce back-bombardment power.[17]



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Diagram 3: Overview of back-bombardment mitigation strategies.

Question: How does Cerium Hexaboride ( $\text{CeB}_6$ ) compare to  $\text{LaB}_6$  for reducing back-bombardment effects?

Answer:  $\text{CeB}_6$  is a promising alternative to  $\text{LaB}_6$  for use in thermionic RF guns. Studies and simulations have shown that  $\text{CeB}_6$  is less affected by back-bombardment.[1] For a 6  $\mu\text{s}$  pulse duration with 8 MW of RF power,  $\text{CeB}_6$  cathodes are predicted to experience a 14% lower temperature increase and a 21% lower current density rise compared to  $\text{LaB}_6$ . [2][14] This superior performance is attributed to the material's intrinsic properties, including its work function and thermionic emission characteristics.[2]

## Data Presentation

Table 1: Performance Comparison of  $\text{LaB}_6$  and  $\text{CeB}_6$  Under Back-Bombardment

Parameter	LaB <sub>6</sub>	CeB <sub>6</sub>	Improvement with CeB <sub>6</sub>	Conditions	Source
Temperature Increase	Higher	14% Lower	14%	6 $\mu$ s pulse, 8 MW RF Power	<a href="#">[2]</a> <a href="#">[14]</a>
Current Density Rise	Higher	21% Lower	21%	6 $\mu$ s pulse, 8 MW RF Power	<a href="#">[2]</a> <a href="#">[14]</a>
Work Function (Simulated)	2.76 eV	2.69 eV	N/A	at 1600 K	<a href="#">[1]</a> <a href="#">[18]</a>

Table 2: Effect of Mitigation Techniques on Macropulse Width

Cathode / Condition	Initial Max. Macropulse Width	Final Max. Macropulse Width	Notes	Source
6 mm $\varnothing$ Cathode	< 500 ns	500 ns	With transverse magnetic field	<a href="#">[11]</a>
2 mm $\varnothing$ "Slim" Cathode	N/A	3.0 $\mu$ s	With transverse magnetic field	<a href="#">[11]</a>

## Experimental Protocols

### Protocol 1: Implementing a Transverse Magnetic Field to Reduce Back-Bombardment

This protocol describes the general methodology for using a dipole magnet to mitigate back-bombardment.

Objective: To deflect back-streaming electrons from the cathode surface, thereby stabilizing the beam current and extending the usable macropulse duration.

**Materials:**

- Thermionic RF Gun with LaB<sub>6</sub> cathode
- Adjustable DC dipole magnet
- Magnetic field probe (Hall probe)
- Beam current transformer (CT)
- Fluorescent screen or other beam diagnostic tool
- RF power source and modulator

**Procedure:**

- Baseline Measurement:
  - Operate the RF gun under standard conditions without the magnetic field.
  - Record the beam current profile over the macropulse using the current transformer. Note any significant current ramping.
  - Measure the beam emittance and energy spectrum as a baseline for comparison.[\[10\]](#)
- Magnet Installation:
  - Position the dipole magnet immediately following the exit of the RF gun. The magnetic field should be oriented transversely to the direction of the electron beam.
- Magnetic Field Calibration:
  - With the RF gun off, use a Hall probe to measure the magnetic field strength at the cathode's location as a function of the current supplied to the magnet. A typical field strength on the cathode surface is around 29 Gauss.[\[11\]](#)
- Experimental Operation:
  - Turn on the RF gun and apply a low magnetic field.



- Gradually increase the magnetic field while monitoring the beam current profile.
- Observe the reduction in the current ramp during the macropulse. The goal is to find a magnetic field strength that maximizes the stable portion of the pulse.
- Characterization and Optimization:
  - At the optimized magnetic field strength, re-measure the key beam parameters:
    - Macropulse width and current stability.[11]
    - Beam emittance. A properly applied field should not significantly increase emittance.[11]
    - Energy spectrum.[10]
  - Compare these results to the baseline measurements to quantify the improvement.

Expected Outcome: The application of an optimized transverse magnetic field should lead to a significant extension of the stable macropulse width and a reduction in current instability, with minimal impact on the beam's emittance.[11]

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